

Essential Safety and Operational Guide for Handling FMP-API-1

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Compound of Interest

Compound Name: FMP-API-1

Cat. No.: B176353

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This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **FMP-API-1**. It is intended for researchers, scientists, and drug development professionals to ensure the safe handling and management of this compound in a laboratory setting.

Compound Identification: **FMP-API-1** is identified as 3,3'-Diamino-4,4'-dihydroxydiphenylmethane, an A-kinase anchoring protein (AKAP)-protein kinase A (PKA) interaction inhibitor.^[1]

Identifier	Value
Chemical Name	3,3'-Diamino-4,4'-dihydroxydiphenylmethane
Synonym(s)	4,4'-Methylenebis(2-aminophenol), Bis(3-amino-4-hydroxyphenyl)methane
CAS Number	16523-28-7
Molecular Formula	C13H14N2O2
Molecular Weight	230.26 g/mol

Hazard Identification and Personal Protective Equipment (PPE)

FMP-API-1 is a combustible solid that is air-sensitive and can cause serious eye irritation and allergic skin reactions. Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Summary of Required Personal Protective Equipment:

Protection Type	Recommended PPE	Specification
Eye/Face Protection	Safety glasses with side shields or goggles	Must comply with EN166 (EU) or 29 CFR 1910.133 (US) standards. [2]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Skin and Body Protection	Laboratory coat	Long-sleeved lab coat to prevent skin contact.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a NIOSH-approved respirator with an appropriate cartridge if dusts are generated or if working in a poorly ventilated area.

Operational and Handling Procedures

Proper handling procedures are critical to maintaining a safe laboratory environment when working with **FMP-API-1**.

Key Handling Protocols:

- Ventilation: Always handle **FMP-API-1** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of any dust or vapors.[\[2\]](#)
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[\[2\]](#)
- Ignition Sources: As a combustible solid, keep **FMP-API-1** away from heat, sparks, and open flames.[\[2\]](#)

- **Air Sensitivity:** Due to its air-sensitive nature, it is advisable to handle the compound under an inert atmosphere (e.g., argon or nitrogen) for prolonged storage or for reactions where degradation is a concern.
- **Hygiene:** Practice good industrial hygiene. Wash hands thoroughly after handling and before eating, drinking, or smoking.^[2]

Storage and Disposal Plan

Storage: Store **FMP-API-1** in a tightly sealed container in a freezer at -20°C. The storage area should be cool, dry, and well-ventilated.

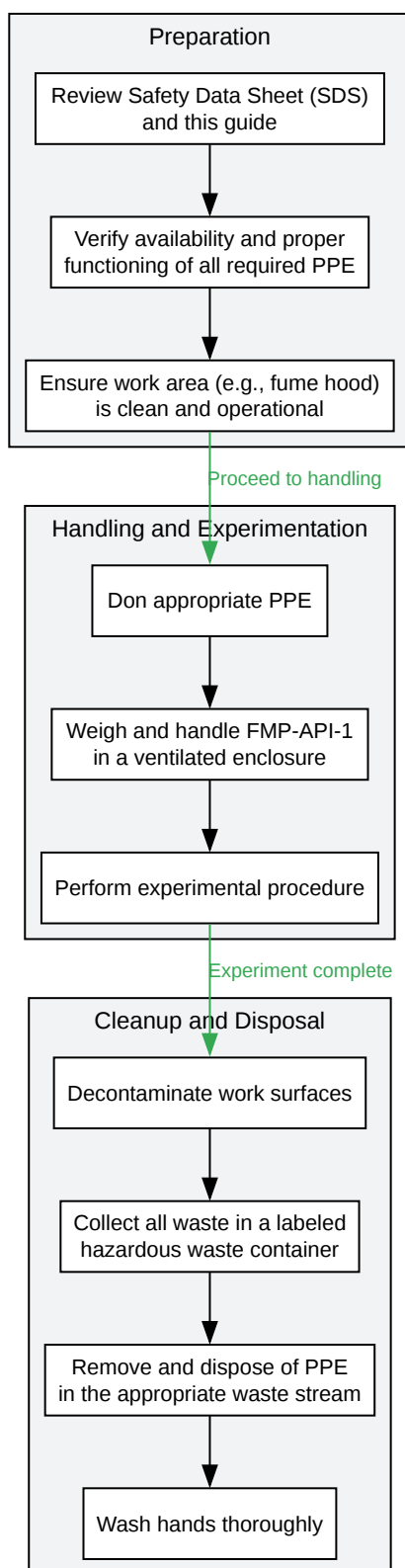
Disposal: Dispose of **FMP-API-1** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

Step-by-Step Disposal Procedure:

- **Waste Collection:** Collect waste **FMP-API-1** and any contaminated disposable PPE (e.g., gloves, wipes) in a designated, properly labeled hazardous waste container.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "3,3'-Diamino-4,4'-dihydroxydiphenylmethane," and the CAS number "16523-28-7".
- **Storage of Waste:** Store the sealed hazardous waste container in a designated, secure area away from incompatible materials.
- **Professional Disposal:** Arrange for pick-up and disposal by a licensed hazardous waste disposal company. Do not dispose of **FMP-API-1** down the drain or in regular trash.

Experimental Workflow and Safety Checkpoints

The following diagram outlines the logical workflow for handling **FMP-API-1**, incorporating critical safety checkpoints.



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Workflow for the safe handling of **FMP-API-1**.

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References

- 1. Small molecule AKAP-protein kinase A (PKA) interaction disruptors that activate PKA interfere with compartmentalized cAMP signaling in cardiac myocytes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
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